

Application Notes and Protocols: 1,1,2,2-Tetrabromopropane in Organobromine Synthesis

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Compound of Interest

Compound Name: *1,1,2,2-Tetrabromopropane*

Cat. No.: *B14694852*

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Introduction

1,1,2,2-Tetrabromopropane is a polyhalogenated alkane recognized for its high bromine content.^[1] While its applications in complex organic synthesis are not extensively documented in publicly available literature, it serves as a key intermediate in specific transformations, primarily in the synthesis and regeneration of propyne. These application notes provide detailed protocols for the synthesis of **1,1,2,2-tetrabromopropane** and its primary documented application in the synthesis of other organobromine compounds through dehalogenation.

Physicochemical Data

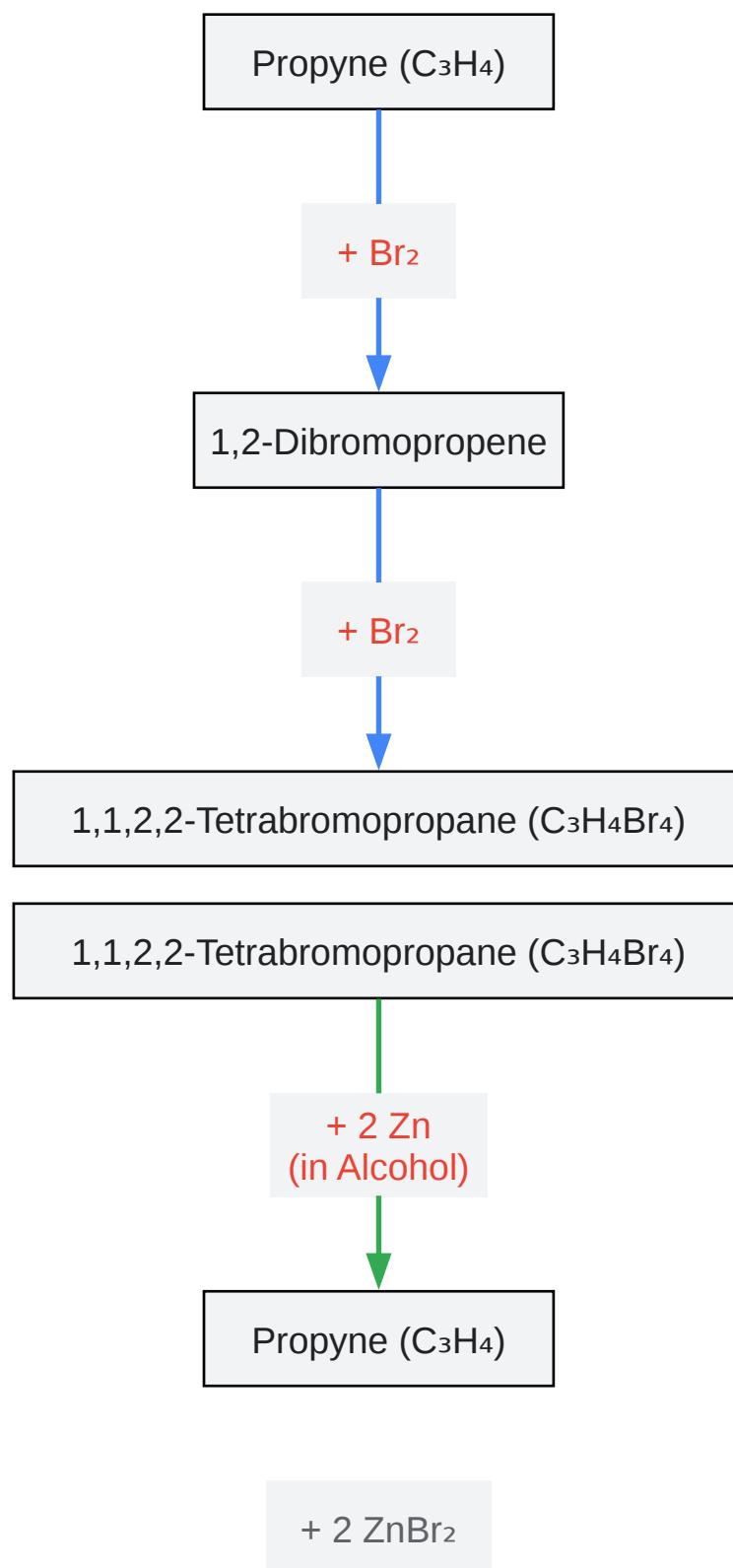
A summary of the key physicochemical properties of **1,1,2,2-tetrabromopropane** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₃ H ₄ Br ₄	[2] [3]
Molecular Weight	359.68 g/mol	[2] [3]
CAS Number	34570-59-7	[2] [3]
Appearance	Colorless to pale liquid	[1]
SMILES	CC(C(Br)Br)(Br)Br	[3]
InChIKey	JXKZURFTWZXOOD- UHFFFAOYSA-N	[3]

Application 1: Synthesis of 1,1,2,2-Tetrabromopropane from Propyne

This protocol details the synthesis of **1,1,2,2-tetrabromopropane** via the bromination of propyne. This reaction proceeds through a two-step addition of bromine across the triple bond.

Reaction Pathway

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References

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